

Spectroscopic data (NMR, IR, MS) of 1-Hydroxy-2,3,5-trimethoxyxanthene.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Hydroxy-2,3,5-trimethoxyxanthene

Cat. No.: B042096

[Get Quote](#)

Spectroscopic Data Elusive for 1-Hydroxy-2,3,5-trimethoxyxanthene

A comprehensive search of available scientific databases and literature has revealed a significant lack of specific spectroscopic data (NMR, IR, MS) for the compound **1-Hydroxy-2,3,5-trimethoxyxanthene**. While information is available for structurally similar compounds, particularly the corresponding xanthone derivative, detailed experimental protocols and datasets for the requested xanthene are not publicly documented.

This absence of data prevents the creation of a detailed technical guide as requested. The core requirements, including quantitative data tables, detailed experimental methodologies, and visualizations of signaling pathways or experimental workflows, cannot be fulfilled without access to primary research data for this specific molecule.

Data Available for a Related Compound: 1-Hydroxy-2,3,5-trimethoxyxanthone

While direct data for the xanthene is unavailable, spectroscopic information has been reported for the closely related compound, 1-Hydroxy-2,3,5-trimethoxyxanthone. This compound differs by the presence of a carbonyl group on the central xanthene ring system. It can be isolated from plant sources such as *Polygala paniculata*.^[1]

It is crucial for researchers to note that the spectroscopic characteristics of the xanthone will differ significantly from the requested xanthene due to the electronic and structural influence of the carbonyl group. However, in the absence of data for the target compound, the information for the xanthone may serve as a preliminary reference point for synthetic chemists or natural product researchers working with similar scaffolds.

Due to the lack of available data for **1-Hydroxy-2,3,5-trimethoxyxanthene**, no information regarding its biological activity, signaling pathways, or established experimental workflows could be retrieved. Therefore, the generation of diagrams using Graphviz is not possible.

Researchers interested in this specific xanthene derivative may need to undertake its synthesis and subsequent spectroscopic characterization to generate the necessary data for their work. Standard techniques for the synthesis of xanthene skeletons could potentially be adapted for this purpose.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Spectroscopic data (NMR, IR, MS) of 1-Hydroxy-2,3,5-trimethoxyxanthene.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b042096#spectroscopic-data-nmr-ir-ms-of-1-hydroxy-2-3-5-trimethoxyxanthene]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com